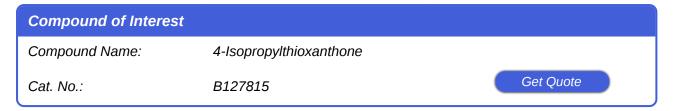


# Application Notes & Protocols: Visible Light-Induced Polymerization Using 4-Isopropylthioxanthone (ITX) Systems

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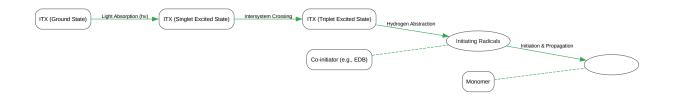
Audience: Researchers, scientists, and drug development professionals.

Introduction: **4-Isopropylthioxanthone** (ITX) is a highly efficient Type II photoinitiator used for initiating free radical polymerization upon exposure to visible light.[1] It is particularly effective when used in conjunction with a co-initiator, typically a tertiary amine such as Ethyl-4-(dimethylamino)benzoate (EDB), which acts as a hydrogen donor.[2] This system is versatile and has found applications in various fields, including the formulation of UV-curable coatings, adhesives, inks,[1] dental resins,[3] 3D printing,[4] and advanced drug delivery systems.[5] ITX-based systems offer the significant advantage of utilizing lower-energy visible light, which can be beneficial for sensitive substrates and biological applications.

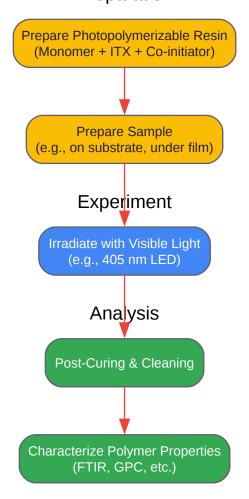
### **Mechanism of Action**

ITX functions as a Type II photoinitiator. Upon absorption of light, ITX is promoted to an excited singlet state, followed by intersystem crossing to a more stable triplet state.[6] The excited triplet ITX then abstracts a hydrogen atom from a co-initiator (e.g., an amine), generating a ketyl radical and an amine-derived radical. The amine-derived radical is typically the primary species that initiates the polymerization of monomers.[2]





## Preparation



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